

Introduction to FANA: A Chemically Engineered Nucleic Acid for Advanced Applications

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Compound of Interest

Compound Name: 2'-Fluoro-2'-deoxy-ara-U-3'-phosphoramidite

CAS No.: 1190089-70-3

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2'-deoxy-2'-fluoro-arabinonucleic acid (FANA) is a synthetic xeno nucleic acid (XNA) that has garnered significant attention in chemical biology and therapeutic development.^{[1][2][3][4]} Its unique chemical structure, featuring a fluorine atom at the 2' position of the arabinose sugar in a "north" (C3'-endo) conformation, imparts several advantageous properties.^{[5][6]} FANA oligonucleotides exhibit high binding affinity to complementary RNA and DNA sequences and, notably, display enhanced resistance to nuclease degradation compared to natural DNA and RNA.^{[7][8]}

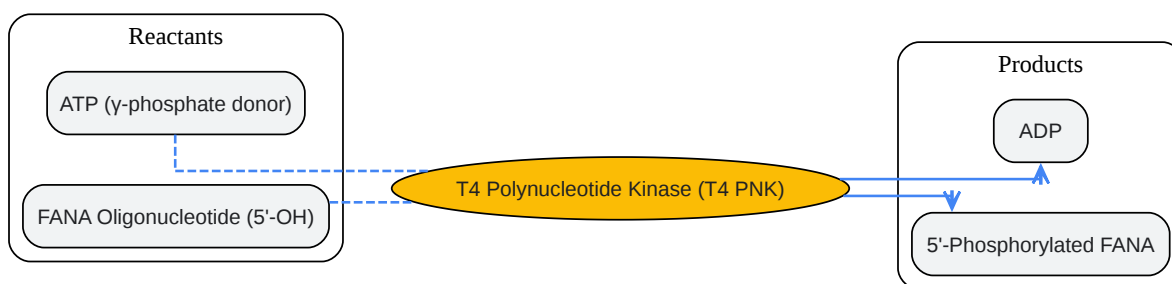
A key feature of FANA is that FANA/RNA hybrids are effective substrates for Ribonuclease H (RNase H), an enzyme that cleaves the RNA strand of a DNA/RNA duplex.^{[8][9][10]} This property makes FANA a powerful tool for antisense oligonucleotide (ASO) applications, where it can be used to mediate the targeted degradation of specific messenger RNAs (mRNAs) for gene silencing.^{[8][9]} The ability to enzymatically phosphorylate and ligate FANA oligonucleotides is crucial for expanding their utility, enabling the construction of longer, more complex, and functionally diverse molecules for advanced research and therapeutic strategies.^{[1][2][4]}

Part 1: 5' Phosphorylation of FANA Oligonucleotides

The addition of a phosphate group to the 5'-hydroxyl terminus of a FANA oligonucleotide is a foundational step for many subsequent applications. This process, known as phosphorylation, is essential for enabling enzymatic ligation, as DNA and RNA ligases require a 5'-phosphate to catalyze the formation of a phosphodiester bond.[1][11] Furthermore, phosphorylation using a radiolabeled phosphate donor, such as $[\gamma\text{-}^{32}\text{P}]\text{-ATP}$, is a standard method for labeling probes used in various molecular biology assays.[1][2]

Recent studies have confirmed that T4 Polynucleotide Kinase (T4 PNK), a robust enzyme widely used for phosphorylating DNA and RNA, can efficiently catalyze the transfer of the γ -phosphate from ATP to the 5'-hydroxyl group of FANA oligonucleotides.[1][2][4][12]

Experimental Workflow: FANA Phosphorylation



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Caption: Workflow for T4 PNK-catalyzed 5' phosphorylation of FANA.

Protocol 1: T4 PNK-Catalyzed Phosphorylation of FANA

This protocol details the standard procedure for phosphorylating a FANA oligonucleotide using T4 PNK.

Materials:

- FANA Oligonucleotide (desalted or purified)

- T4 Polynucleotide Kinase (T4 PNK)
- 10X T4 PNK Reaction Buffer (e.g., 700 mM Tris-HCl, 100 mM MgCl₂, 50 mM DTT, pH 7.6)
- ATP solution (e.g., 10 mM)
- Nuclease-free water

Reaction Setup:

The following table outlines the components for a standard 20 µL phosphorylation reaction.

Component	Volume (µL)	Final Concentration
Nuclease-free water	to 20 µL	-
10X T4 PNK Reaction Buffer	2	1X
FANA Oligonucleotide (100 µM)	1	5 µM
ATP (10 mM)	2	1 mM
T4 PNK (10 U/µL)	1	0.5 U/µL
Total Volume	20	

Step-by-Step Methodology:

- Thaw Reagents: Thaw all components on ice. Briefly vortex and centrifuge each reagent before use to ensure homogeneity.
- Assemble Reaction Mix: In a sterile microcentrifuge tube on ice, combine the nuclease-free water, 10X T4 PNK Reaction Buffer, FANA oligonucleotide, and ATP. Mix gently by pipetting.
- Add Enzyme: Add the T4 PNK to the reaction mixture. It is best practice to add the enzyme last.
- Incubate: Gently mix the final reaction, centrifuge briefly to collect the contents at the bottom of the tube, and incubate at 37°C for 30–60 minutes. For radiolabeling applications with [γ -³²P]-ATP, a 30-minute incubation is typically sufficient.[\[13\]](#)

- **Enzyme Inactivation:** Inactivate the T4 PNK by heating the reaction at 65°C for 20 minutes. [14] This step is critical if the phosphorylated FANA is to be used in subsequent enzymatic reactions where PNK activity could be detrimental.

Self-Validation and Quality Control:

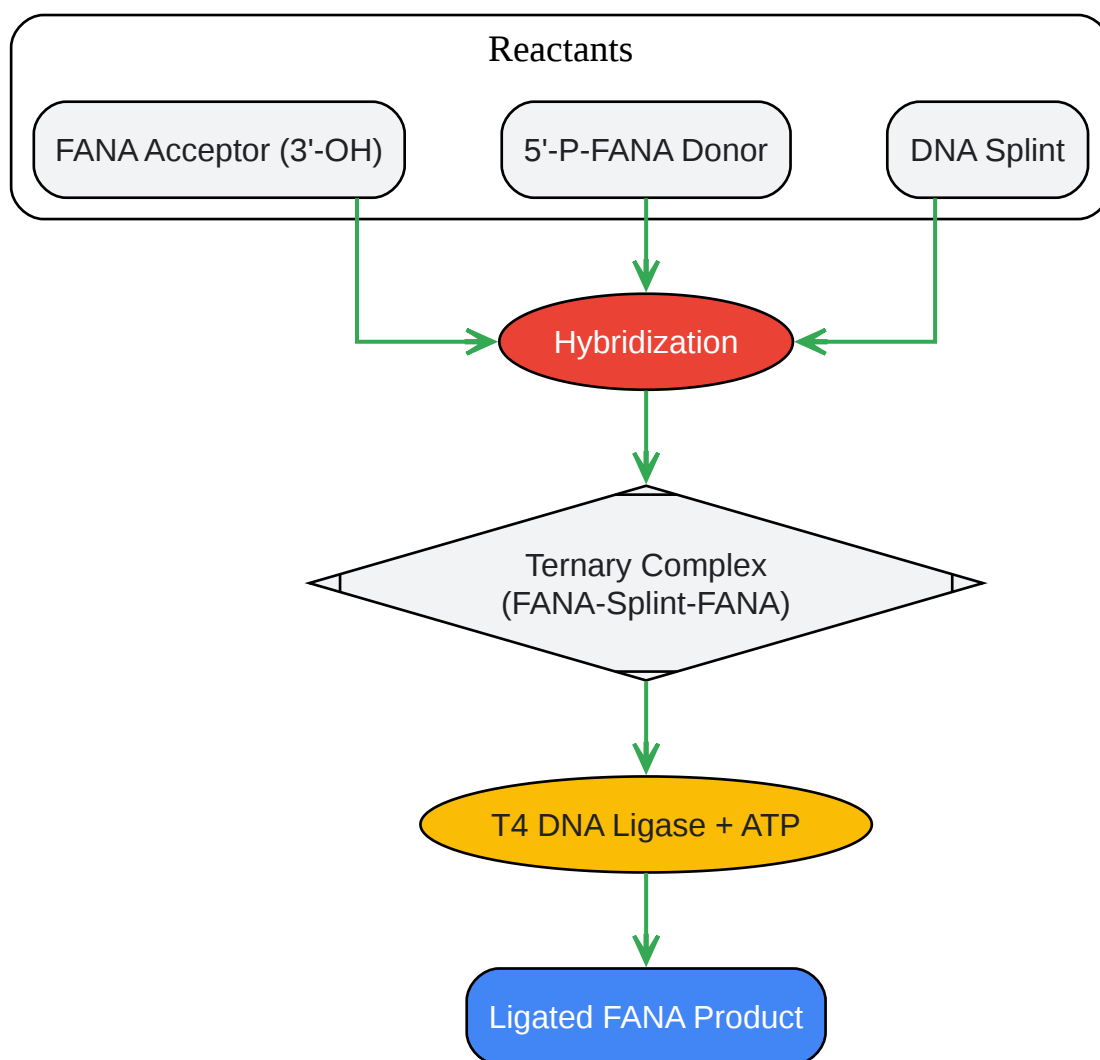
- **Confirmation of Phosphorylation:** The success of the reaction can be confirmed by Matrix-Assisted Laser Desorption/Ionization-Time of Flight (MALDI-TOF) mass spectrometry. A successful reaction will show a mass increase corresponding to the addition of a phosphate group (+79.98 Da for monophosphorylation). [15]
- **Troubleshooting:** Incomplete phosphorylation can result from several factors, including oxidized DTT in the reaction buffer, high salt concentrations, or contaminants in the oligonucleotide preparation. [16] Using fresh buffer or supplementing with fresh DTT is recommended. [16]

Part 2: Splint-Mediated Ligation of FANA Oligonucleotides

The assembly of shorter, chemically synthesized oligonucleotides into longer, functional constructs is achieved through enzymatic ligation. [4] For FANA, as with single-stranded DNA, this process is inefficient on its own. The reaction is significantly enhanced by using a "splint"—a complementary DNA or RNA strand that hybridizes to the two FANA fragments to be ligated, bringing their ends (the 5'-phosphate of the donor and the 3'-hydroxyl of the acceptor) into close proximity for the ligase. [1][2] T4 DNA Ligase has been proven effective for this purpose, catalyzing the formation of a phosphodiester bond between the juxtaposed FANA termini. [1][2][4]

This splint-mediated approach allows for the modular construction of long FANA molecules, such as FANAzymes or complex aptamers, that would be difficult or impossible to produce via direct solid-phase synthesis. [2][4]

Experimental Workflow: FANA Ligation



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Caption: Splint-mediated ligation of two FANA fragments by T4 DNA Ligase.

Protocol 2: T4 DNA Ligase-Catalyzed FANA Ligation

This protocol describes the ligation of a 5'-phosphorylated FANA donor to a FANA acceptor using a DNA splint.

Materials:

- 5'-Phosphorylated FANA Donor (from Protocol 1 or synthesized)
- FANA Acceptor (with a 3'-hydroxyl)

- DNA Splint Oligonucleotide
- T4 DNA Ligase and 10X T4 DNA Ligase Reaction Buffer (e.g., 500 mM Tris-HCl, 100 mM MgCl₂, 10 mM ATP, 100 mM DTT, pH 7.5)[[17](#)]
- Nuclease-free water

Reaction Setup:

The following table provides an example setup for a 20 µL ligation reaction. The optimal ratio of donor:acceptor:splint may require empirical optimization but is often around 1:1.5:2.

Component	Volume (µL)	Final Concentration
Nuclease-free water	to 20 µL	-
10X T4 DNA Ligase Reaction Buffer	2	1X
5'-P FANA Donor (100 µM)	1	5 µM
FANA Acceptor (100 µM)	1.5	7.5 µM
DNA Splint (100 µM)	2	10 µM
T4 DNA Ligase (400 U/µL)	1	20 U/µL
Total Volume	20	

Step-by-Step Methodology:

- **Annealing Step:** In a sterile microcentrifuge tube, combine the nuclease-free water, 10X T4 DNA Ligase Reaction Buffer, FANA donor, FANA acceptor, and DNA splint.
- **Heat and Cool:** Heat the mixture to 90°C for 2 minutes, then allow it to cool slowly to room temperature (approximately 20–25°C) over 30–45 minutes. This step facilitates the proper annealing of the FANA fragments to the DNA splint.
- **Add Ligase:** After the mixture has cooled, add the T4 DNA Ligase. Mix gently by pipetting.

- Incubation: Incubate the reaction at room temperature (20–25°C) for 2 to 18 hours.[\[17\]](#)[\[18\]](#)
The optimal incubation time can vary; longer incubations (overnight) often yield better results for challenging ligations.[\[18\]](#)[\[19\]](#)
- Enzyme Inactivation: Inactivate the ligase by heating at 65°C for 10 minutes.[\[17\]](#)[\[19\]](#)
- Analysis: Analyze the ligation product using denaturing polyacrylamide gel electrophoresis (PAGE). A successful reaction will show a band corresponding to the size of the ligated FANA product and a decrease in the intensity of the acceptor and donor bands.

Self-Validation and Key Considerations:

- Splint Design: The DNA splint must be designed to be perfectly complementary to the 3' end of the acceptor and the 5' end of the donor FANA, ensuring the ends are correctly positioned for ligation.
- ATP is Essential: T4 DNA Ligase requires ATP as a cofactor.[\[17\]](#)[\[20\]](#) Ensure that the reaction buffer contains ATP, as its absence will result in complete reaction failure.
- Purity of Oligonucleotides: The purity of the FANA fragments and the DNA splint is critical for high ligation efficiency. Impurities can inhibit the enzyme or interfere with proper annealing.

Conclusion

The ability to enzymatically phosphorylate and ligate FANA oligonucleotides using common, commercially available enzymes like T4 Polynucleotide Kinase and T4 DNA Ligase significantly broadens the scope of FANA-based research and applications.[\[1\]](#)[\[2\]](#) These protocols provide a reliable foundation for constructing long and complex FANA molecules, enabling the development of novel FANAzymes, sophisticated diagnostic probes, and next-generation antisense therapeutics. By understanding the principles behind each step, researchers can effectively troubleshoot and adapt these methods to achieve their specific scientific goals.

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